

Personal protective equipment for handling NVR 3-778

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Compound of Interest

Compound Name: NVR 3-778

Cat. No.: B609691

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Essential Safety and Handling Guide for NVR 3-778

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling the compound **NVR 3-778**. It is intended for researchers, scientists, and professionals in drug development laboratories.

Compound Information

Identifier	Value
IUPAC Name	4-fluoro-3-[(4-hydroxy-1-piperidiny)sulfonyl]-N-(3,4,5-trifluorophenyl)-benzamide
CAS Number	1445790-55-5[1]
Molecular Formula	C ₁₈ H ₁₆ F ₄ N ₂ O ₄ S[1]
Molecular Weight	432.4 g/mol [1]
Primary Function	Hepatitis B Virus (HBV) Capsid Assembly Modulator[1][2]
Physical Appearance	Solid[3]

Personal Protective Equipment (PPE)

To ensure personal safety and prevent contamination, the following personal protective equipment must be worn at all times when handling **NVR 3-778**.

Protection Type	Specific Equipment	Purpose
Eye Protection	Safety glasses with side-shields or goggles	Protects eyes from splashes or dust.
Hand Protection	Chemically resistant gloves (e.g., nitrile)	Prevents skin contact with the compound.
Body Protection	Laboratory coat	Protects skin and clothing from contamination.
Respiratory Protection	Not required under normal use with adequate ventilation. Use a NIOSH-approved respirator if handling large quantities or if dust is generated.	Prevents inhalation of dust particles.

Handling and Storage Procedures

Proper handling and storage are crucial for maintaining the integrity of **NVR 3-778** and ensuring a safe laboratory environment.

3.1. Handling:

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Safe Handling Practices: Avoid contact with skin, eyes, and clothing. Do not breathe dust. Wash hands thoroughly after handling.[\[4\]](#)
- Solubility: **NVR 3-778** is soluble in DMSO and Ethanol at ≥ 10 mg/mL.[\[1\]](#)

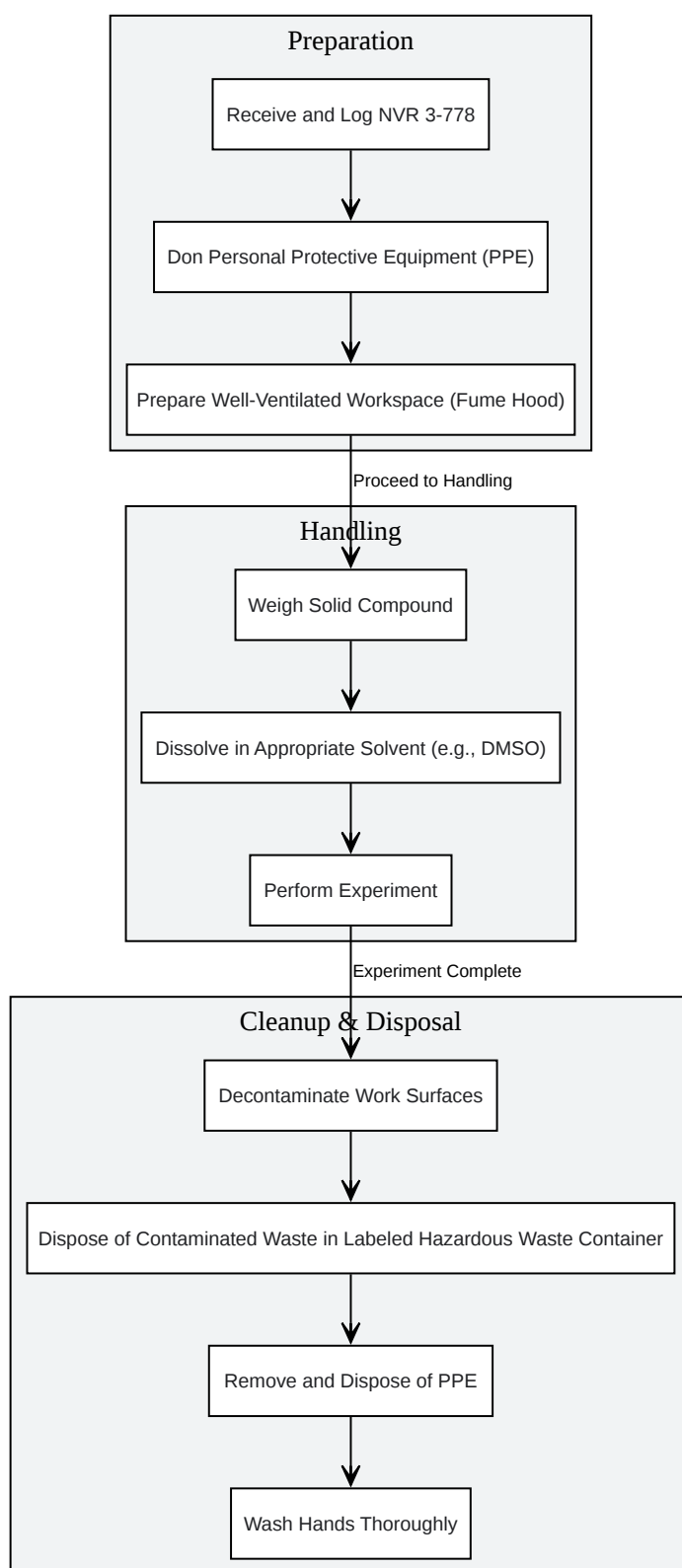
3.2. Storage:

- Short-term (in solvent): Store at -20°C for up to 1 month or -80°C for up to 6 months.[\[2\]](#)

- Long-term (solid powder): Store at -20°C.[\[5\]](#)
- General Storage Conditions: Keep container tightly closed in a dry and well-ventilated place.

Experimental Workflow for Handling **NVR 3-778**

The following diagram outlines the standard procedure for handling **NVR 3-778** from reception to disposal.



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Standard operational workflow for handling **NVR 3-778**.

Disposal Plan

All waste materials contaminated with **NVR 3-778** must be treated as hazardous chemical waste.

- **Solid Waste:** Collect any solid waste, including empty containers and contaminated consumables (e.g., weigh paper, pipette tips), in a designated and clearly labeled hazardous waste container.
- **Liquid Waste:** Collect unused solutions or liquid waste in a separate, sealed, and labeled hazardous waste container.
- **Disposal Method:** Dispose of all hazardous waste in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidelines.

Accidental Exposure Measures

In the event of accidental exposure, follow these immediate first-aid measures:

Exposure Route	First-Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	In case of contact, immediately wash skin with soap and plenty of water. Remove contaminated clothing and shoes. Seek medical attention if irritation develops.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

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